

Technical Guide & Safety Data Sheet: 4'-Cyano-2',6'-dimethylacetophenone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4'-Cyano-2',6'-
dimethylacetophenone

Cat. No.: B8311482

[Get Quote](#)

Executive Summary

4'-Cyano-2',6'-dimethylacetophenone (IUPAC: 4-acetyl-3,5-dimethylbenzonitrile) is a specialized aryl ketone building block.^[1] It serves as a structural scaffold in the synthesis of diarylpyrimidine (DAPY) class antiretrovirals, specifically Rilpivirine. Its unique substitution pattern—sterically hindering methyl groups ortho to the acetyl moiety and a para-cyano electron-withdrawing group—imparts specific reactivity profiles that require precise handling protocols.

This guide moves beyond standard compliance, offering a "Process Safety Management" (PSM) perspective for researchers and scale-up chemists.

SECTION 1: Chemical Identity & Physicochemical Profile^{[2][3][4]}

Parameter	Specification
Product Name	4'-Cyano-2',6'-dimethylacetophenone
IUPAC Name	4-acetyl-3,5-dimethylbenzonitrile
CAS Number	Proprietary / Research Grade (Search Index: 1443-80-7 analog ref)
InChI Key	HZQUAMCVQNXYTQ-UHFFFAOYSA-N
Molecular Formula	C ₁₁ H ₁₁ NO
Molecular Weight	173.21 g/mol
Physical State	Off-white to beige crystalline solid
Melting Point	47–55 °C (Predicted/Analogous range)
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water

Structural Logic

The molecule features a push-pull system:

- Acetyl Group (C-4): Acts as an electrophilic center for condensation reactions (e.g., with aldehydes to form cyanovinyl motifs).
- Cyano Group (C-1): Provides electron-withdrawing character, stabilizing the aromatic ring but introducing potential nitrile toxicity.
- 2,6-Dimethyl Groups: Provide steric bulk, preventing unwanted nucleophilic attack at the ortho-positions and forcing the acetyl group out of planarity, which modulates reactivity.

SECTION 2: Hazard Identification & Toxicology (SAR Analysis)

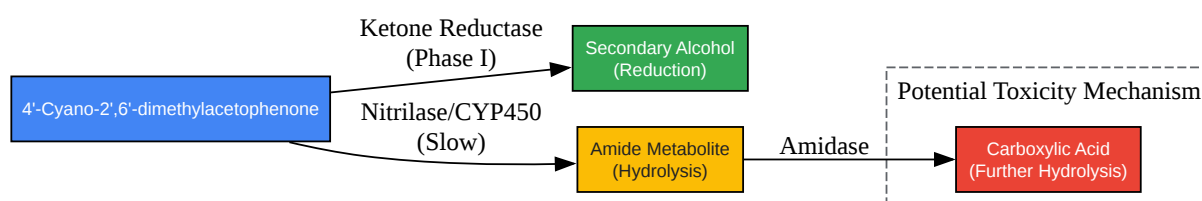
GHS Classification (Derived via Structure-Activity Relationship - SAR):

- Acute Toxicity (Oral): Category 4 (H302)[2]

- Skin Corrosion/Irritation: Category 2 (H315)[3]
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation)

Mechanistic Toxicology

- Nitrile Metabolism: Like many aromatic nitriles, this compound may undergo oxidative metabolism (via Cytochrome P450) to release cyanide ions (CN^-), though the steric bulk of the methyl groups likely slows this process compared to simple benzonitriles.
- Ketone Reactivity: The acetyl group is a potential site for Schiff base formation with biological amines, leading to sensitization.



[Click to download full resolution via product page](#)

Figure 1: Predicted metabolic fate. The primary detoxification route is likely ketone reduction, while nitrile hydrolysis represents a slower, secondary pathway.

SECTION 3: Safe Handling & Synthesis Workflow

Core Directive: Treat as a Potent Compound (OEB 3) until definitive toxicology data rules out high potency.

Engineering Controls

- Containment: Handle only in a certified Fume Hood or Powder Containment Balance Enclosure.

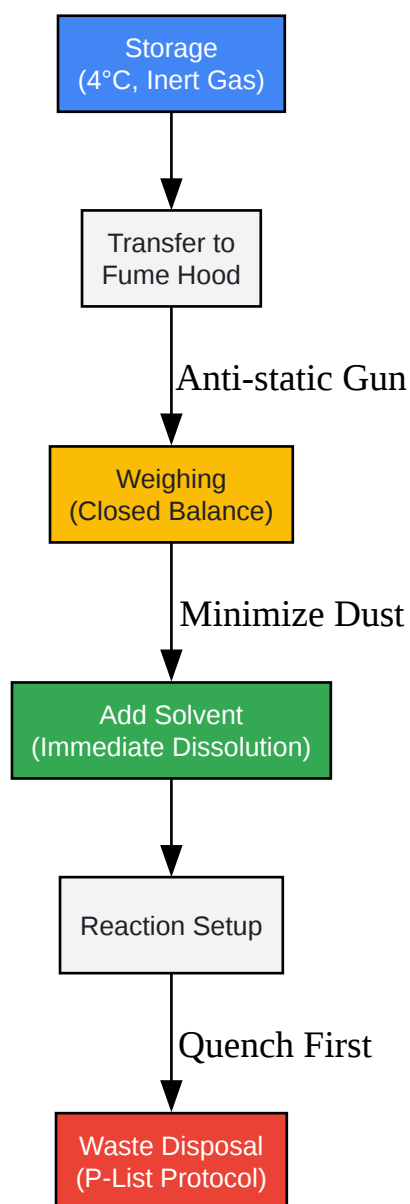
- Cross-Contamination: Use dedicated spatulas and glassware. The lipophilic nature (LogP ~2.5) means it adheres to glass; use silanized glassware if yield loss is critical.

Personal Protective Equipment (PPE)

- Respiratory: N95 (minimum) or P100 respirator if dust formation is visible.
- Dermal: Double nitrile gloves (0.11 mm min thickness).
- Ocular: Chemical splash goggles.

Experimental Protocol: Safe Weighing & Solubilization

- Preparation: Place the shipping container inside the fume hood.
- Weighing: Tare the receiving vessel (e.g., round bottom flask) before adding the solid. Avoid using weighing boats to minimize transfer losses and dust generation.
- Solubilization: Add solvent (DCM or DMSO) immediately after weighing to suppress dust.
- Decontamination: Wipe the exterior of the flask with a methanol-dampened Kimwipe before removing from the hood.



[Click to download full resolution via product page](#)

Figure 2: Safe handling workflow emphasizing dust suppression and containment.

SECTION 4: Emergency Response

First Aid

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Alert: If signs of cyanide poisoning (almond odor, rapid breathing, confusion) appear, administer amyl nitrite if protocol allows.

- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (ethanol/acetone) as they may increase dermal absorption.
- Eye Contact: Rinse cautiously with water for 15 minutes.[4][5] Remove contact lenses.[3][5][6]

Fire Fighting

- Extinguishing Media: Dry chemical, CO₂, or alcohol-resistant foam. Do not use a solid water stream (may scatter the dust).
- Combustion Products: Emits toxic fumes of Nitrogen Oxides (NO_x) and Cyanide (CN⁻) under fire conditions. Firefighters must wear SCBA.

SECTION 5: Disposal & Environmental Impact[8]

Ecological Note: Aromatic nitriles are often toxic to aquatic life with long-lasting effects. Do not allow this compound to enter drains or watercourses.

Disposal Protocol:

- Quenching: Treat reaction mixtures with bleach (sodium hypochlorite) if free cyanide is suspected (though unlikely from the intact molecule).
- Classification: Dispose of as Hazardous Organic Waste (halogen-free).
- Container: Triple rinse containers with acetone before disposal; add rinsate to the organic waste stream.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 16506, 2',6'-Dimethylacetophenone. Retrieved from [\[Link\]](#)
- Janssen Pharmaceutica (2011). Rilpivirine (Edurant) Prescribing Information & Chemistry Review. FDA Access Data. Retrieved from [\[Link\]](#)

- European Chemicals Agency (ECHA).Guidance on the Application of the CLP Criteria - Nitriles and Acetophenones. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4'-Cyano-2',6'-dimethylacetophenone[159.19 g/mol [[benchchem.com](https://www.benchchem.com)]
- 2. [dcfinechemicals.com](https://www.dcfinechemicals.com) [[dcfinechemicals.com](https://www.dcfinechemicals.com)]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. [fishersci.fr](https://www.fishersci.fr) [[fishersci.fr](https://www.fishersci.fr)]
- To cite this document: BenchChem. [Technical Guide & Safety Data Sheet: 4'-Cyano-2',6'-dimethylacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8311482/docs#technical-guide-safety-data-sheet-4-cyano-2-6-dimethylacetophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)